

Stability of Okadaic acid in DMSO at -20°C

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Compound of Interest		
Compound Name:	Okadaic acid sodium	
Cat. No.:	B560422	Get Quote

Technical Support Center: Okadaic Acid

Welcome to the technical support center for Okadaic Acid. This guide provides essential information for researchers, scientists, and drug development professionals on the stability of Okadaic Acid in DMSO when stored at -20°C. Below you will find troubleshooting advice, frequently asked questions, and detailed experimental protocols to ensure the integrity of your experiments.

Stability of Okadaic Acid in DMSO at -20°C

Okadaic acid is a potent inhibitor of protein phosphatase 1 (PP1) and protein phosphatase 2A (PP2A) and is widely used in cell biology research.[1][2] Proper storage and handling are critical to maintain its potency and ensure experimental reproducibility. When dissolved in DMSO, Okadaic Acid should be stored at -20°C to minimize degradation.

Quantitative Data Summary

While specific quantitative studies on the degradation kinetics of Okadaic Acid in DMSO at -20°C are not readily available in the public domain, manufacturer recommendations provide general guidance on its stability. The following table summarizes the qualitative stability information from various suppliers. It is important to note that the actual stability may vary depending on the purity of the Okadaic Acid and the quality of the DMSO used.



Supplier/Source Recommendation	Timeframe for Stability in DMSO at -20°C	Key Recommendations
Sigma-Aldrich	1 to 2 months	Store tightly sealed and protected from light.
Cell Signaling Technology	Use within 1 week to prevent loss of potency	Aliquot to avoid multiple freeze/thaw cycles. Store desiccated.[1]
GlpBio	Stable for several months	Warm to 37°C and sonicate for higher concentration.[3]

Note: For long-term studies, it is highly recommended to perform periodic stability tests to ensure the integrity of your Okadaic Acid stock solution.

Experimental Protocols

To address the lack of specific public data, we provide a detailed protocol for a stability assessment of Okadaic Acid in DMSO. This protocol is based on standard methodologies for evaluating compound stability.

Protocol: Assessment of Okadaic Acid Stability in DMSO by HPLC

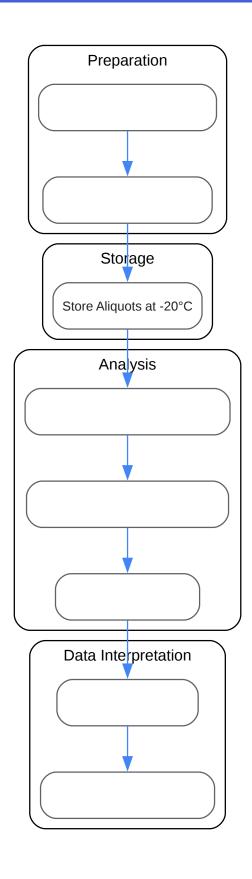
This protocol outlines a method to quantify the degradation of Okadaic Acid in a DMSO stock solution stored at -20°C over time.

- 1. Materials and Reagents:
- Okadaic Acid (lyophilized powder, >98% purity)
- DMSO (anhydrous, ≥99.9% purity)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)



- Formic acid (LC-MS grade)
- Autosampler vials with inserts
- Calibrated micropipettes
- Vortex mixer
- -20°C freezer (calibrated and monitored)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a Mass Spectrometer (LC-MS) for higher sensitivity and specificity.
- 2. Preparation of Okadaic Acid Stock Solution:
- Allow the lyophilized Okadaic Acid vial to equilibrate to room temperature before opening to prevent moisture condensation.
- Prepare a 1 mM stock solution by dissolving the appropriate amount of Okadaic Acid in anhydrous DMSO. For example, for 1 mg of Okadaic Acid (MW: 805.0 g/mol), add 1.24 mL of DMSO.
- Vortex thoroughly to ensure complete dissolution.
- 3. Experimental Workflow for Stability Testing:





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Caption: Experimental workflow for assessing the stability of Okadaic Acid in DMSO at -20°C.



4. HPLC Analysis:

- HPLC System: A C18 column is typically suitable for the analysis of Okadaic Acid.
- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B) is commonly used.
- Detection: UV detection at approximately 210 nm or mass spectrometry for more specific detection.
- Sample Preparation for Analysis: At each time point, thaw an aliquot of the Okadaic Acid stock solution. Prepare a working solution by diluting the stock solution in the initial mobile phase composition.
- Injection: Inject a fixed volume of the working solution into the HPLC system.
- Data Acquisition: Record the chromatogram and the peak area of Okadaic Acid.
- 5. Data Analysis:
- The peak area of Okadaic Acid at Time 0 is considered 100% stability.
- For each subsequent time point, calculate the percentage of Okadaic Acid remaining using the following formula: % Remaining = (Peak Area at Time X / Peak Area at Time 0) * 100
- Plot the percentage of remaining Okadaic Acid against time to visualize the degradation profile.

Troubleshooting and FAQs

Q1: My Okadaic Acid solution has been stored for longer than the recommended period. Can I still use it?

A1: It is not recommended. Beyond the suggested timeframe, the concentration of active Okadaic Acid may be significantly lower than expected, which will affect the reliability and reproducibility of your experimental results. If you must use an older stock, it is crucial to perform a quality control check, such as the HPLC stability assessment described above, to determine the actual concentration of the active compound.







Q2: I have subjected my Okadaic Acid stock solution to multiple freeze-thaw cycles. Is it still viable?

A2: Multiple freeze-thaw cycles should be avoided as they can accelerate the degradation of Okadaic Acid.[1] It is best practice to aliquot the stock solution into single-use volumes upon preparation to minimize the number of freeze-thaw cycles for the bulk of the stock.

Q3: I observe precipitation in my Okadaic Acid stock solution after thawing. What should I do?

A3: Precipitation can occur if the compound's solubility limit is exceeded or if the DMSO has absorbed water. Ensure you are using anhydrous DMSO. You can try to redissolve the precipitate by gently warming the vial to 37°C and vortexing or sonicating.[3] If the precipitate does not dissolve, it may indicate degradation or contamination, and the stock solution should be discarded.

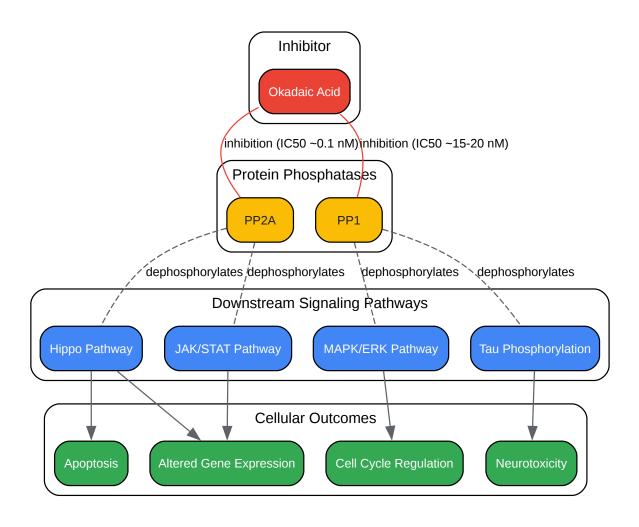
Q4: Can I store my Okadaic Acid in DMSO at -80°C for better stability?

A4: While -80°C is generally better for the long-term storage of many biological reagents, the primary recommendation for Okadaic Acid in DMSO is -20°C. Storing at -80°C may not significantly enhance stability compared to -20°C and could potentially cause the DMSO to freeze, which upon thawing, might introduce moisture and affect solubility.

Q5: What are the primary signaling pathways affected by Okadaic Acid?

A5: Okadaic acid is a potent and selective inhibitor of serine/threonine protein phosphatases, primarily Protein Phosphatase 2A (PP2A) and to a lesser extent, Protein Phosphatase 1 (PP1). [1][2] By inhibiting these phosphatases, Okadaic Acid leads to the hyperphosphorylation of numerous substrate proteins, thereby affecting a multitude of cellular signaling pathways.





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Caption: Signaling pathways affected by Okadaic Acid through inhibition of PP1 and PP2A.

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